

Solid-Phase Extraction of Prometryn in Environmental Samples: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Prometryn-d14

Cat. No.: B12299827

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Prometryn is a selective herbicide widely used in agriculture to control broadleaf and grass weeds in crops such as cotton and celery. Due to its persistence and potential for off-site transport, prometryn can contaminate surrounding soil and water bodies, posing a risk to non-target organisms and potentially entering the human food chain. Accurate and reliable monitoring of prometryn residues in environmental matrices is therefore crucial for assessing environmental risk and ensuring regulatory compliance.

Solid-phase extraction (SPE) is a widely adopted sample preparation technique for the isolation and preconcentration of organic pollutants, like prometryn, from complex environmental samples. This application note provides a detailed protocol for the extraction of prometryn from water and soil samples using SPE with C18 cartridges, a common and effective sorbent for this purpose.

Principle of Solid-Phase Extraction

SPE operates on the principle of chromatography, where a sample is passed through a solid sorbent that retains the analyte of interest. Interfering substances are washed away, and the purified analyte is then eluted with a small volume of an appropriate solvent. This process not

only cleans up the sample but also concentrates the analyte, thereby enhancing detection sensitivity in subsequent analytical procedures such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Quantitative Data Summary

The following table summarizes typical performance data for the solid-phase extraction of prometryn and other triazine herbicides from environmental samples. Please note that recovery rates and detection limits can vary depending on the specific matrix, instrumentation, and laboratory conditions.

Analyte	Matrix	SPE Sorbent	Elution Solvent	Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Analytical Method
Prometryn	Agricultural Water	MIL-101(Cr)	Thermal Desorption	Not Specified	0.35 µg/L	Not Specified	GC-FID[1]
Triazines (general)	Water	C18	Hexane-isopropanol (3:1)	Mean 73%	0.001 - 0.018 µg/L	Not Specified	GC/MS[2]
Ametryn (similar triazine)	Drinking Water	Molecularly Imprinted Polymer	Not Specified	> 90%	Not Specified	Not Specified	HPLC[3]
Triazines (general)	Water	C18	Not Specified	84 - 103%	0.02 - 0.05 µg/L	Not Specified	HPLC[4]
Prometryn	Soil	N/A (Solvent Extraction)	Acetonitrile:Water (80:20)	Not Specified	10 µg/kg	Not Specified	LC/MS/MS[5]

Experimental Protocols

Protocol 1: Solid-Phase Extraction of Prometryn from Water Samples

This protocol is suitable for the extraction of prometryn from various aqueous matrices, including groundwater, surface water, and wastewater.

Materials:

- Solid-Phase Extraction (SPE) C18 cartridges (e.g., 500 mg, 6 mL)
- SPE vacuum manifold
- Glass fiber filters (1.0 μm)
- Methanol (HPLC grade)
- Deionized water (HPLC grade)
- Ethyl acetate (HPLC grade)
- Dichloromethane (HPLC grade)
- Nitrogen gas supply
- Sample collection bottles
- Volumetric flasks and pipettes

Procedure:

- Sample Pre-treatment:
 - Collect water samples in clean glass bottles.
 - Filter the water sample through a 1.0 μm glass fiber filter to remove suspended solids.
- SPE Cartridge Conditioning:
 - Place the C18 SPE cartridges on the vacuum manifold.

- Wash the cartridges sequentially with 5 mL of ethyl acetate, 5 mL of methanol, and 5 mL of deionized water. Do not allow the cartridge to go dry at this stage.
- Sample Loading:
 - Pass the filtered water sample (typically 500 mL to 1 L) through the conditioned C18 cartridge at a flow rate of approximately 5-10 mL/min.
- Washing:
 - After loading the entire sample, wash the cartridge with 5 mL of deionized water to remove any polar interferences.
 - Dry the cartridge under vacuum for 10-15 minutes to remove excess water.
- Elution:
 - Place a collection vial inside the vacuum manifold.
 - Elute the retained prometryn from the cartridge by passing 5-10 mL of ethyl acetate or a mixture of ethyl acetate and dichloromethane through the cartridge at a slow flow rate (1-2 mL/min).
- Concentration and Reconstitution:
 - Evaporate the eluate to near dryness under a gentle stream of nitrogen gas at a temperature not exceeding 40°C.
 - Reconstitute the residue in a small, precise volume (e.g., 1 mL) of a suitable solvent for the analytical instrument (e.g., hexane or ethyl acetate).
 - The sample is now ready for analysis by GC or HPLC.

Protocol 2: Solid-Phase Extraction of Prometryn from Soil and Sediment Samples

This protocol involves an initial solvent extraction followed by an SPE cleanup step.

Materials:

- All materials listed in Protocol 1
- Soil/sediment samples
- Mortar and pestle or grinder
- Soxhlet extraction apparatus or ultrasonic bath
- Anhydrous sodium sulfate
- Acetonitrile (HPLC grade)
- Centrifuge and centrifuge tubes

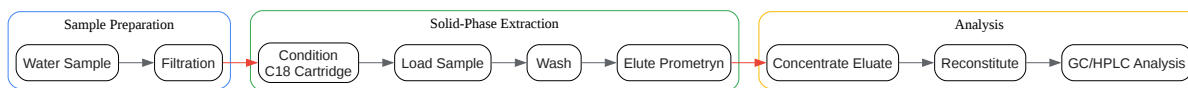
Procedure:

- Sample Pre-treatment:
 - Air-dry the soil or sediment sample and remove any large debris.
 - Grind the sample to a fine, homogeneous powder using a mortar and pestle.
- Solvent Extraction:
 - Weigh 10-20 g of the homogenized soil sample into an extraction thimble or beaker.
 - Mix the sample with an equal amount of anhydrous sodium sulfate to remove residual moisture.
 - Extract the prometryn from the soil using a suitable solvent. Two common methods are:
 - Soxhlet Extraction: Extract with 150 mL of a mixture of acetone and hexane (1:1, v/v) for 6-8 hours.
 - Ultrasonic Extraction: Add 50 mL of acetonitrile to the sample in a beaker, and sonicate in an ultrasonic bath for 15-20 minutes. Repeat the extraction twice more with fresh solvent.

- Collect the solvent extracts and centrifuge to separate the solid particles.
- Solvent Exchange and Concentration:
 - Combine the solvent extracts and concentrate them to a small volume (approximately 2-5 mL) using a rotary evaporator.
 - Add a suitable solvent for the SPE loading step (e.g., hexane) and continue to evaporate to remove the initial extraction solvent. Adjust the final volume to 10 mL with the new solvent.
- SPE Cleanup:
 - Condition a C18 SPE cartridge as described in Protocol 1 (steps 2.1-2.2).
 - Load the concentrated extract onto the conditioned cartridge.
 - Wash the cartridge with a small volume of a weak solvent (e.g., 5 mL of hexane) to remove non-polar interferences.
 - Elute the prometryn with a stronger solvent, such as ethyl acetate or dichloromethane, as described in Protocol 1 (step 5).
- Concentration and Reconstitution:
 - Concentrate the eluate and reconstitute it in a suitable solvent for analysis, as described in Protocol 1 (step 6).

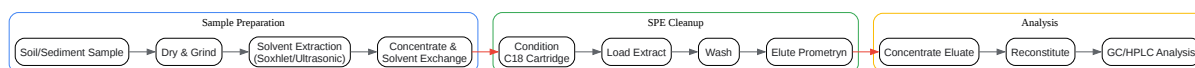
Visualizations

The following diagrams illustrate the experimental workflows for the solid-phase extraction of prometryn from water and soil samples.



[Click to download full resolution via product page](#)

Caption: Workflow for SPE of prometryn from water samples.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Online Solid-Phase Extraction of Prometon and Prometryne Using MIL-101(Cr) as Sorbent before Gas Chromatographic Analysis: A Computational and Experimental Study and Comparison between Splitless and PTV Inlets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Methods of analysis by the U.S. Geological Survey National Water Quality Laboratory- Determination of pesticides in water by C-18 solid-phase extraction and capillary-column gas chromatography/mass spectrometry with selected-ion monitoring [pubs.usgs.gov]
- 3. Optimization of solid-phase extraction using developed modern sorbent for trace determination of ametryn in environmental matrices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]

- 5. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
- To cite this document: BenchChem. [Solid-Phase Extraction of Prometryn in Environmental Samples: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12299827#solid-phase-extraction-spe-protocol-for-prometryn-in-environmental-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com